

Essential Safety and Operational Guidance for 6-Chloro-5-nitropicolinic Acid

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Compound of Interest

Compound Name: 6-Chloro-5-nitropicolinic acid

Cat. No.: B1349207

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This document provides critical safety protocols and logistical plans for the handling and disposal of **6-Chloro-5-nitropicolinic acid** (CAS No. 353277-27-7). The following procedural guidance is designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Hazard Identification and Personal Protective Equipment (PPE)

6-Chloro-5-nitropicolinic acid is a solid substance that poses several health risks. Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Hazard Summary:

Hazard Statement	GHS Classification	Pictogram	Signal Word
H302: Harmful if swallowed	Acute Toxicity, Oral (Cat. 4)	GHS07	Warning
H315: Causes skin irritation	Skin Irritation (Cat. 2)	GHS07	Warning
H319: Causes serious eye irritation	Eye Irritation (Cat. 2A)	GHS07	Warning
H335: May cause respiratory irritation	STOT - Single Exposure (Cat. 3)	GHS07	Warning

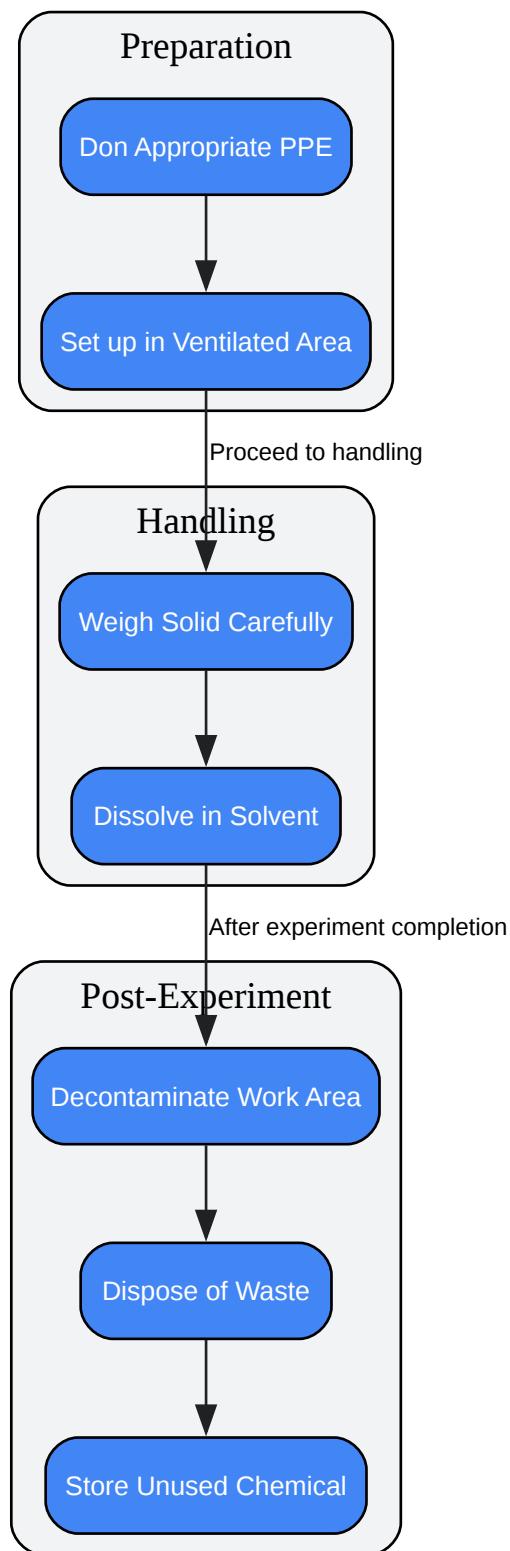
Mandatory Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. A face shield should be worn if there is a risk of splashing. [1]	Protects against dust particles and splashes that can cause serious eye irritation.
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.	Prevents skin contact which can lead to irritation. [1] [2]
Body	A standard laboratory coat. For tasks with a higher risk of splashes, an acid-resistant apron is recommended.	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. [1]	Minimizes the inhalation of dust which can cause respiratory tract irritation.

Detailed Operational and Handling Protocols

Proper handling and storage are crucial to maintaining the stability of **6-Chloro-5-nitropicolinic acid** and ensuring a safe working environment.

Experimental Workflow:



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Figure 1. Standard workflow for handling **6-Chloro-5-nitropicolinic acid**.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep in an inert atmosphere, with a recommended storage temperature of 2-8°C.[4]

Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust.[5]
- Wash hands and face thoroughly after handling.[2]
- Ensure that eyewash stations and safety showers are close to the workstation location.[1][5]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor. [1][3]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[1][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][2][3]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[1]

Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

Waste Management Protocol:

- Segregation: Collect waste **6-Chloro-5-nitropicolinic acid** and any contaminated materials (e.g., gloves, paper towels) in a dedicated, clearly labeled, and sealed container.
- Labeling: The waste container must be labeled with the chemical name and associated hazards.
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[3\]](#)
Do not empty into drains.[\[6\]](#) Contaminated clothing should be washed before reuse.[\[2\]](#)

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